

2-Aminobenzophenone: A Technical Guide to Commercial Availability, Synthesis, and Applications

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: 2-Aminobenzophenone

Cat. No.: B122507

[Get Quote](#)

For Researchers, Scientists, and Drug Development Professionals

Abstract

2-Aminobenzophenone (CAS: 2835-77-0), a key chemical intermediate, is integral to the synthesis of a wide array of pharmaceuticals, agrochemicals, and dyes. Its unique molecular structure, featuring both an amino group and a carbonyl group, makes it a versatile precursor for various heterocyclic compounds. This technical guide provides an in-depth overview of the commercial availability of **2-Aminobenzophenone**, including a comprehensive list of suppliers and their product specifications. Furthermore, it details established experimental protocols for its synthesis and purification, and explores its critical role in various industrial applications, particularly in drug development.

Commercial Availability and Suppliers

2-Aminobenzophenone is readily available from a multitude of global suppliers, ranging from large-scale manufacturers to specialized chemical providers catering to research and development needs. The purity of commercially available **2-Aminobenzophenone** typically exceeds 98%, with higher purity grades available for more sensitive applications.

Major Suppliers

The following table summarizes prominent suppliers of **2-Aminobenzophenone**, detailing their typical purities and available quantities.

Supplier	Purity	Available Quantities	Country of Origin
Thermo Fisher Scientific	≥98%	250 g	USA
Sigma-Aldrich (Merck)	98%	-	USA
Tokyo Chemical Industry (TCI)	>98.0% (GC)	25 g, 500 g	Japan
Otto Chemie Pvt. Ltd.	98%	10 g, 25 g, 100 g, 1 kg	India
BLD Pharm	-	-	China
Sarchem Labs	-	-	USA
CEFA-CILINAS BIOTICS PVT. LTD.	-	Minimum Order: 1000 kg	India
Anshul Specialty Molecules	-	-	India
Ruifu Chemical	>99.5% (HPLC)	Small and bulk quantities	China
Research Lab Fine Chem Industries	98%	-	India
CDH (Central Drug House)	98%	25 g, 100 g	India

Physicochemical Properties

A summary of the key physicochemical properties of **2-Aminobenzophenone** is provided in the table below.

Property	Value	Reference
CAS Number	2835-77-0	[1][2][3]
Molecular Formula	C ₁₃ H ₁₁ NO	[4][5]
Molecular Weight	197.23 g/mol	
Appearance	Light yellow to yellow crystalline powder	
Melting Point	103-107 °C	
Boiling Point	-	-
Solubility	Practically insoluble in water.	
IUPAC Name	(2-aminophenyl) (phenyl)methanone	
Synonyms	o-Aminobenzophenone, 2-Benzoylaniline	

Experimental Protocols: Synthesis of 2-Aminobenzophenone

Several synthetic routes for the preparation of **2-Aminobenzophenone** have been established. The choice of method often depends on the desired scale, purity requirements, and available starting materials. The Friedel-Crafts acylation is a commonly employed method.

Friedel-Crafts Acylation of p-Substituted Anilines

This method involves the acylation of an aniline derivative. A general procedure is outlined below:

Materials:

- para-chloroaniline
- 2-, 3-, or 4-chloro- or fluorobenzoyl chloride

- Lewis acid catalyst (e.g., AlCl_3)
- Solvent (e.g., carbon disulfide, nitrobenzene)

Procedure:

- Dissolve para-chloroaniline in a suitable solvent in a reaction vessel equipped with a stirrer and a reflux condenser.
- Slowly add the Lewis acid catalyst to the solution while stirring.
- Add the substituted benzoyl chloride dropwise to the mixture.
- Heat the reaction mixture to reflux and maintain for several hours until the reaction is complete (monitored by TLC).
- Cool the reaction mixture and pour it onto crushed ice.
- Neutralize the mixture with a suitable base (e.g., sodium bicarbonate solution).
- Extract the product with an organic solvent (e.g., dichloromethane).
- Wash the organic layer with water and brine, then dry over anhydrous sodium sulfate.
- Remove the solvent under reduced pressure to obtain the crude product.
- Purify the crude product by recrystallization or column chromatography.

Synthesis from 2-Aminobenzonitrile

Another common method involves the reaction of 2-aminobenzonitriles with Grignard reagents or organolithium compounds, which typically results in good yields.

Materials:

- 2-aminobenzonitrile
- Aryl-Grignard reagent (e.g., phenylmagnesium bromide) or Aryl-lithium reagent

- Dry ether or THF as solvent

Procedure:

- Prepare the aryl-Grignard or aryl-lithium reagent in a dry, inert atmosphere.
- Dissolve 2-aminobenzonitrile in the chosen dry solvent and cool the solution in an ice bath.
- Slowly add the Grignard or lithium reagent to the 2-aminobenzonitrile solution with stirring.
- After the addition is complete, allow the reaction mixture to warm to room temperature and stir for several hours.
- Quench the reaction by carefully adding a saturated aqueous solution of ammonium chloride.
- Extract the product with an organic solvent.
- Wash the organic layer with water and brine, and then dry it over anhydrous sodium sulfate.
- Evaporate the solvent to yield the crude **2-aminobenzophenone**.
- Purify the product by column chromatography or recrystallization.

Signaling Pathways and Applications

2-Aminobenzophenone and its derivatives are crucial in medicinal chemistry due to their wide range of biological activities. They serve as precursors for the synthesis of various heterocyclic compounds with therapeutic properties.

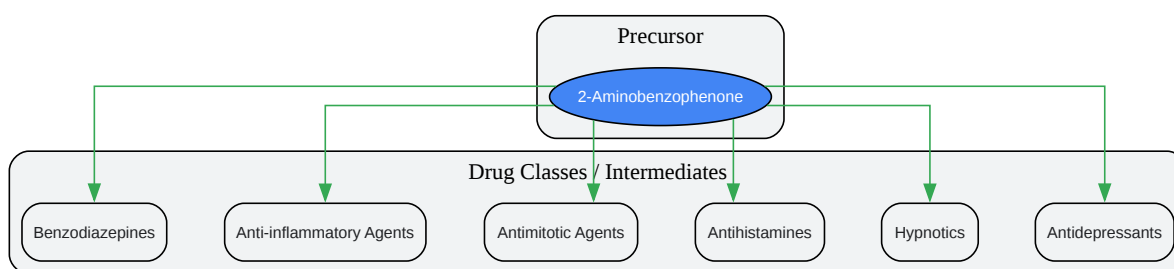
Role in Drug Development

2-Aminobenzophenone is a key starting material for the synthesis of several classes of drugs, including:

- Benzodiazepines: These are a class of psychoactive drugs, and **2-aminobenzophenone** derivatives are fundamental to their synthesis.
- Anti-inflammatory agents: Certain derivatives have shown potent anti-inflammatory activity.

- Antimitotic agents: Some **2-aminobenzophenone** derivatives have been evaluated for their potential as antimitotic agents in cancer therapy.
- Antihistamines, Hypnotics, and Antidepressants: The compound is a vital intermediate in the manufacturing of these medications.

The following diagram illustrates the central role of **2-Aminobenzophenone** as a precursor in the synthesis of various biologically active compounds.



[Click to download full resolution via product page](#)

Caption: Synthetic pathways from **2-Aminobenzophenone**.

Experimental Workflow: From Synthesis to Purified Product

The overall workflow for the synthesis and purification of **2-Aminobenzophenone** involves several key stages, from the initial reaction to the final characterization of the purified compound.

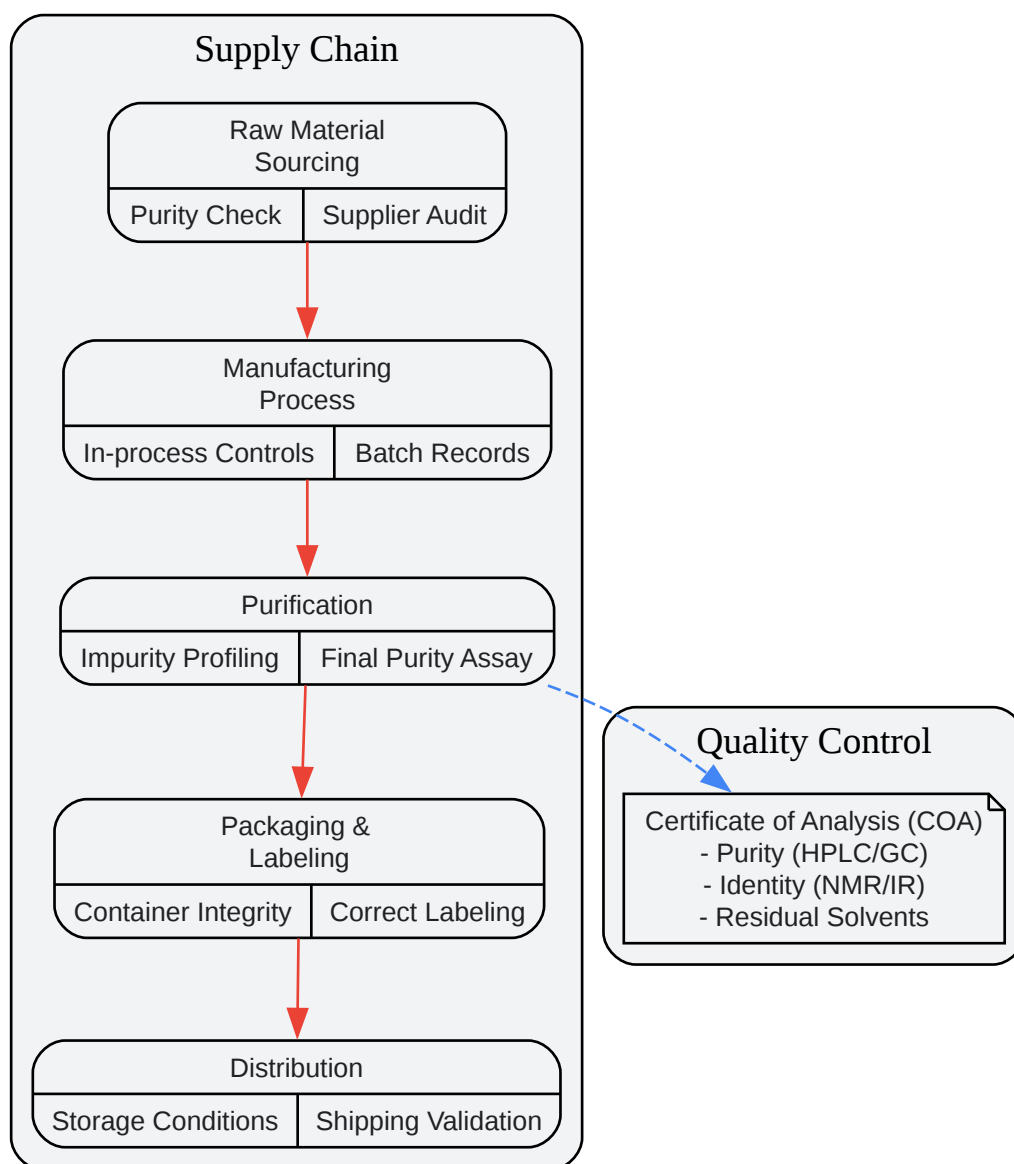


[Click to download full resolution via product page](#)

Caption: General experimental workflow for synthesis.

Supply Chain and Quality Control Logic

Ensuring a consistent and high-quality supply of **2-Aminobenzophenone** is critical for pharmaceutical and chemical manufacturing. The supply chain involves several stages, each with its own quality control checks.



[Click to download full resolution via product page](#)

Caption: Supply chain and quality control process.

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. 2-Aminobenzophenone | C₁₃H₁₁NO | CID 76080 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 2. 2-Aminobenzophenone [webbook.nist.gov]
- 3. CAS-2835-77-0, 2-Amino Benzophenone Manufacturers, Suppliers & Exporters in India | 006500 [cdhfinechemical.com]
- 4. nbinno.com [nbinno.com]
- 5. 2-Amino Benzophenone [anshulchemicals.com]
- To cite this document: BenchChem. [2-Aminobenzophenone: A Technical Guide to Commercial Availability, Synthesis, and Applications]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b122507#commercial-availability-and-suppliers-of-2-aminobenzophenone]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: info@benchchem.com